

Application Notes and Protocols for Dyeing Polyester Fabric with Disperse Blue 183

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Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

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This document provides a detailed protocol for the dyeing of polyester fabric using **Disperse Blue 183**. The procedures outlined below are based on established textile chemistry principles and published data, ensuring a reliable and reproducible method for laboratory and research applications. The protocol includes parameters for both high-temperature and lower-temperature exhaust dyeing methods, followed by a critical reduction clearing step to ensure optimal color fastness.

Data Presentation: Dyeing Parameters

The following table summarizes the key quantitative parameters for two distinct exhaust dyeing methods for polyester fabric with **Disperse Blue 183**.

Parameter	High-Temperature Method	Lower-Temperature Method
Disperse Blue 183	1-3% (o.w.f.)	2% (o.w.f.) [1]
Liquor Ratio	10:1 - 15:1 [2]	20:1 [1]
pH	4.5 - 5.5 [2]	6.0 [1]
Dispersing Agent	1.5% (o.w.f.) [3]	0.5 - 2 g/L *
Dyeing Temperature	130°C [2] [4]	100°C [1]
Holding Time	30 - 60 minutes [2]	60 minutes [1]
Rate of Temp. Rise	1-2°C / minute [5]	~1.7°C / minute (to reach 100°C in 20 min from a starting temp) [1]

*o.w.f. = on weight of fabric. Note: The optimal concentration of the dispersing agent may vary depending on the specific product used. A general starting point is provided.

Experimental Protocols

This section details the step-by-step methodologies for the key experiments involved in dyeing polyester fabric with **Disperse Blue 183**.

Pre-treatment of Polyester Fabric

Prior to dyeing, it is essential to scour the polyester fabric to remove any oils, waxes, and other impurities that could interfere with dye uptake and levelness.

- Prepare a scouring bath containing a non-ionic detergent (e.g., 1-2 g/L) and soda ash (e.g., 1 g/L).
- Immerse the polyester fabric in the scouring bath at a liquor ratio of 20:1.
- Raise the temperature to 70-80°C and maintain for 30-60 minutes.

- Rinse the fabric thoroughly with hot water, followed by cold water, until the rinse water is clear and neutral.
- Dry the scoured fabric before proceeding to the dyeing step.

Dyebath Preparation

Accurate preparation of the dyebath is crucial for achieving consistent and reproducible dyeing results.

- Weigh the required amount of **Disperse Blue 183** dye powder based on the weight of the fabric (e.g., 2% on the weight of the fabric).
- Create a smooth paste of the dye powder with a small amount of a dispersing agent.
- Gradually add warm water (40-50°C) to the paste with continuous stirring to form a fine dispersion.
- Fill the dyeing vessel with the required volume of water to achieve the desired liquor ratio (e.g., 20:1).
- Add the dispersing agent to the dyebath and stir until dissolved.
- Add the prepared dye dispersion to the dyebath.
- Adjust the pH of the dyebath to the desired value (e.g., 6.0 for the lower-temperature method or 4.5-5.5 for the high-temperature method) using a suitable buffer system, such as a citric acid/disodium hydrogen phosphate buffer or acetic acid.^{[1][2]}

Exhaust Dyeing Process

This protocol provides two alternative exhaust dyeing methods. The high-temperature method is generally preferred for achieving the best dye penetration and fastness on polyester.

A. High-Temperature Dyeing Method (130°C)

- Introduce the pre-treated polyester fabric into the dyebath at a starting temperature of 50-60°C.

- Run the dyeing machine for 10-15 minutes to ensure even wetting of the fabric.
- Raise the temperature of the dyebath to 130°C at a controlled rate of 1-2°C per minute.^[5]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.^[2]
- After the holding time, cool the dyebath down to 70°C at a rate of approximately 2°C per minute.
- Drain the dyebath.

B. Lower-Temperature Dyeing Method (100°C)

- Introduce the pre-treated polyester fabric into the dyebath at a starting temperature of approximately 60°C.
- Raise the temperature of the dyebath to 100°C over a period of 20 minutes.^[1]
- Hold the temperature at 100°C for 60 minutes.^[1]
- After the holding time, cool the dyebath down to 70°C.
- Drain the dyebath.

Post-Dyeing Treatment: Reduction Clearing

Reduction clearing is a critical step to remove unfixed disperse dye from the fabric surface, which significantly improves the wash and crocking fastness of the final product.

- After draining the dyebath, rinse the dyed fabric with warm water.
- Prepare a fresh bath for reduction clearing.
- Add sodium hydrosulfite (2 g/L) and caustic soda (1-2 g/L) to the bath.
- Raise the temperature of the reduction clearing bath to 70-80°C.
- Treat the dyed fabric in this bath for 15-20 minutes.

- Drain the reduction clearing bath.
- Rinse the fabric thoroughly with hot water and then cold water to remove residual chemicals.
- Neutralize the fabric with a dilute solution of acetic acid (e.g., 0.5-1.0 g/L) at 40-50°C for 10 minutes.
- Give a final rinse with cold water.
- Dry the dyed fabric.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the high-temperature exhaust dyeing of polyester fabric with **Disperse Blue 183**.



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Caption: Workflow for High-Temperature Dyeing of Polyester with **Disperse Blue 183**.

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